

Solid-phase microextraction (SPME) for diethyl phthalate in air samples

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Compound of Interest		
Compound Name:	Diethyl Phthalate	
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An Application Note on the Determination of **Diethyl Phthalate** in Air Samples using Solid-Phase Microextraction (SPME)

Introduction

Diethyl phthalate (DEP) is a widely used plasticizer and a common component in consumer products such as cosmetics, perfumes, and insect repellents. Its volatility leads to its presence in indoor and outdoor air, raising concerns about potential health effects from inhalation exposure. Consequently, sensitive and efficient methods for monitoring DEP concentrations in air are crucial for researchers, scientists, and drug development professionals. Solid-Phase Microextraction (SPME) offers a simple, solvent-free, and sensitive sample preparation technique for the analysis of volatile and semi-volatile organic compounds. This application note provides a detailed protocol for the determination of **diethyl phthalate** in air samples using SPME coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Principle of SPME

SPME is a sample preparation technique that utilizes a fused silica fiber coated with a stationary phase.[1] The fiber is exposed to the sample matrix (in this case, air), and analytes partition from the sample to the fiber coating. After a defined sampling time, the fiber is retracted and transferred to the injection port of a gas chromatograph, where the trapped analytes are thermally desorbed for analysis.[2] For volatile and semi-volatile compounds like DEP in air, headspace SPME (HS-SPME) is the most appropriate technique.



Experimental Protocols

This section details the recommended materials and methods for the analysis of DEP in air using SPME-GC-MS.

Materials and Reagents

- SPME Fiber Assembly: Manual or autosampler SPME holder.
- SPME Fiber: A 65 μm Polydimethylsiloxane/Divinylbenzene (PDMS/DVB) fiber is recommended for its suitability in extracting a broad range of volatile and semi-volatile compounds, including phthalates.[3]
- Gas Chromatograph-Mass Spectrometer (GC-MS): Equipped with a split/splitless injector and a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm).[4]
- Vials: 20 mL clear glass vials with PTFE/silicone septa screw caps for headspace sampling.
- Standards: Certified reference standard of Diethyl Phthalate (DEP) in methanol (or other suitable solvent) for calibration.
- Gases: Helium (carrier gas), Nitrogen (makeup gas, if required), all of high purity (>99.999%).

SPME Sampling Protocol for Air Samples

- Fiber Conditioning: Before first use, and daily, condition the SPME fiber according to the
 manufacturer's instructions. This typically involves inserting the fiber into the GC inlet at a
 temperature higher than the analysis desorption temperature (e.g., 250°C) for 30-60 minutes
 to remove any contaminants.
- Air Sample Collection:
 - For static air sampling, expose the SPME fiber to the air in a controlled environment (e.g., an environmental chamber or a specific indoor location) for a predetermined time.
 - For collected air samples, use a gas-tight syringe to draw a known volume of air and inject it into a sealed, pre-cleaned 20 mL glass vial.



- Headspace Extraction:
 - Place the vial in a heating block or water bath set to a constant temperature (e.g., 60-80°C) to facilitate the partitioning of DEP into the headspace.
 - Expose the conditioned SPME fiber to the headspace of the vial for a fixed time (e.g., 30 minutes) with constant agitation.
 [6] Optimization of extraction time and temperature is recommended for specific applications.
- Sample Desorption and Analysis:
 - After extraction, immediately retract the fiber into its needle and transfer it to the GC injection port.
 - Expose the fiber in the injector set at a high temperature (e.g., 250-270°C) for a sufficient time (e.g., 2-5 minutes) to ensure complete thermal desorption of the analytes.[4][5]
 - Start the GC-MS data acquisition at the beginning of the desorption process.

GC-MS Analysis Parameters

- Injector: Splitless mode, 250°C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV



 Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Key ions for DEP are m/z 149, 177, and 222.

Data Presentation

While this application note proposes a direct SPME method, quantitative data from studies using alternative solid-phase extraction techniques for phthalates in air are presented below for reference and as a benchmark for method performance.

Table 1: Performance Data for **Diethyl Phthalate** (DEP) in Air using Solid-Phase Extraction (SPE) with Solvent Elution

Parameter	Value	Method	Reference
Limit of Quantification (LOQ)	< 1 ng/L (for a 600 L air sample)	SPE with Styrene- Divinylbenzene Polymer, GC-MS	[7]
Linearity (R²)	> 0.995	SPE with Octadecyl Silica (ODS) or Styrene- Divinylbenzene (SDB), GC-MS	[8]
Recovery	> 89.7%	SPE with ODS or SDB, GC-MS	[8]

Table 2: Quantitative Ions for GC-MS Analysis of Diethyl Phthalate

Analyte	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Diethyl Phthalate (DEP)	149	177	222

Visualizations





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Caption: Experimental workflow for the SPME-GC-MS analysis of **Diethyl Phthalate** in air samples.

Conclusion

Solid-Phase Microextraction coupled with Gas Chromatography-Mass Spectrometry provides a robust, sensitive, and environmentally friendly method for the determination of **diethyl phthalate** in air samples. The proposed protocol, utilizing a PDMS/DVB fiber and headspace sampling, offers a reliable starting point for researchers to develop and validate their own analytical methods. The elimination of organic solvents and the simplicity of the procedure make SPME an excellent choice for routine monitoring of DEP in various air matrices, contributing to a better understanding of human exposure and its potential health implications.

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